

# An In-depth Technical Guide to the Physical Properties of (Bromomethyl)cyclohexane-d11

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Bromomethyl)cyclohexane-d11

Cat. No.: B15138949

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(Bromomethyl)cyclohexane-d11** is the deuterated analogue of (bromomethyl)cyclohexane. The replacement of hydrogen atoms with deuterium, a stable isotope of hydrogen, imparts a greater molecular weight and subtle changes in physicochemical properties compared to the non-deuterated form.<sup>[1][2]</sup> These differences make it a valuable tool in various scientific applications, particularly as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).<sup>[2]</sup> Deuteration can also influence the pharmacokinetic and metabolic profiles of drug molecules.<sup>[1][2]</sup> This guide provides a comprehensive overview of the core physical properties of **(Bromomethyl)cyclohexane-d11**, detailed experimental protocols for their determination, and visualizations of its application and property relationships.

## Core Physical Properties

The physical characteristics of **(Bromomethyl)cyclohexane-d11** are summarized in the table below. For comparative purposes, data for the non-deuterated analogue, (Bromomethyl)cyclohexane, is also included where available.

Property	(Bromomethyl)cyclohexane-d11	(Bromomethyl)cyclohexane
CAS Number	1219794-79-2[1][3][4]	2550-36-9[3][4]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> D <sub>11</sub> Br[5]	C <sub>7</sub> H <sub>13</sub> Br[1][6]
Molecular Weight	188.15 g/mol [2][5]	177.08 g/mol [1][6]
Density	1.3 ± 0.1 g/cm <sup>3</sup> [1]	1.269 g/mL at 25 °C[7][8]
Boiling Point	175.6 ± 0.0 °C at 760 mmHg[1]	76-77 °C at 26 mmHg[7][8]
Refractive Index	1.482[1]	n <sub>20</sub> /D 1.492[7][8]
Flash Point	57.2 ± 0.0 °C[1]	57 °C (closed cup)[8]
Isotopic Purity	≥98 atom % D[9]	N/A
Appearance	Liquid[5]	Colorless to light yellow liquid[7]

## Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid organic compounds such as **(Bromomethyl)cyclohexane-d11**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (0-200 °C)
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- Place a few milliliters of **(Bromomethyl)cyclohexane-d11** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a Thiele tube or an oil bath, ensuring the liquid in the bath is above the level of the sample in the test tube.[\[10\]](#)
- Heat the apparatus slowly and uniformly.[\[11\]](#)
- Observe the capillary tube. As the liquid nears its boiling point, a stream of bubbles will emerge from the open end of the capillary.
- Record the temperature at which a rapid and continuous stream of bubbles is observed. This is the boiling point of the liquid.[\[11\]](#)[\[12\]](#)

## Determination of Density (Pycnometer or Volumetric Flask Method)

Density is the mass per unit volume of a substance. This protocol outlines the use of a volumetric flask, which is a common and straightforward method.

Apparatus:

- Volumetric flask (e.g., 10 mL or 25 mL) with a stopper
- Analytical balance

- Pipette
- Distilled water (for calibration)

Procedure:

- Carefully clean and dry an empty volumetric flask with its stopper and weigh it on an analytical balance (W1).[\[13\]](#)
- Fill the flask to the calibration mark with distilled water. Ensure there are no air bubbles. Weigh the flask again (W2).
- Empty the flask, dry it completely, and then fill it to the mark with **(Bromomethyl)cyclohexane-d11**. Weigh the flask for a third time (W3).[\[13\]](#)
- The density of the liquid can be calculated using the following formula:  $\text{Density} = (W3 - W1) / \text{Volume of the flask}$  The volume of the flask can be determined from the weight of the water and its known density at the measurement temperature:  $\text{Volume} = (W2 - W1) / \text{Density of water}$ .

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for precise measurements)
- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue

Procedure:

- Ensure the prism surfaces of the Abbe refractometer are clean and dry.[\[14\]](#)

- Using a dropper, place a few drops of **(Bromomethyl)cyclohexane-d11** onto the surface of the lower prism.[\[14\]](#)
- Close the prisms together firmly.
- Adjust the mirror to provide optimal illumination of the prisms.
- Look through the eyepiece and turn the adjustment knob until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[14\]](#)
- If a color fringe is observed, adjust the chromaticity compensator to eliminate it.
- Read the refractive index value from the scale.
- If the measurement temperature is not 20°C, a correction can be applied.[\[15\]](#)

## Determination of Isotopic Purity (NMR and Mass Spectrometry)

The isotopic purity of a deuterated compound is crucial for its use as an internal standard. A combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) is often employed for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

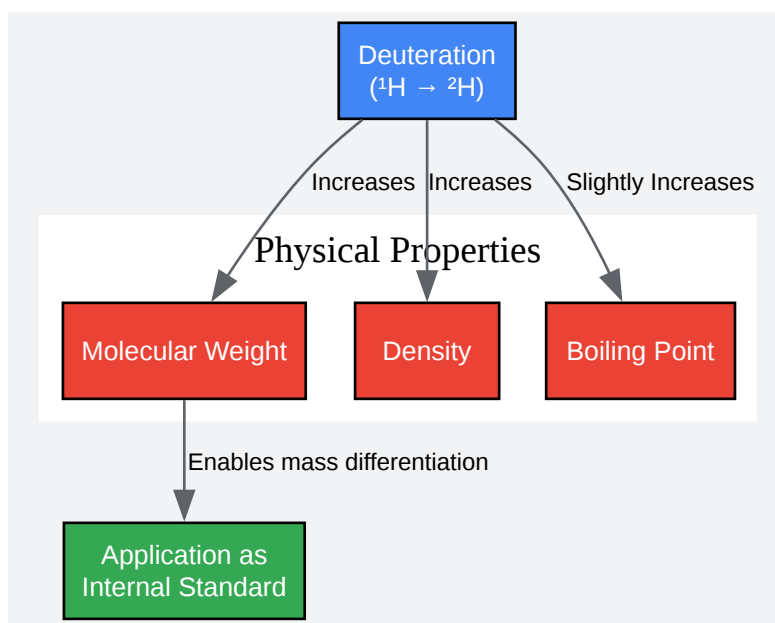
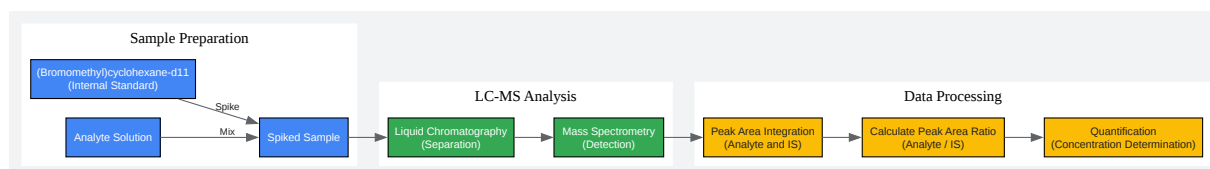
- $^1\text{H}$  NMR can be used to determine the degree of deuteration by quantifying the residual proton signals. The lower the intensity of these signals, the higher the isotopic purity.
- $^2\text{H}$  (Deuterium) NMR can directly observe the deuterium signals, providing information about the positions and extent of deuteration.[\[16\]](#)

Mass Spectrometry (MS):

- High-resolution mass spectrometry (HR-MS) can be used to determine the isotopic enrichment by analyzing the mass-to-charge ratio of the molecule and its isotopologues.[\[17\]](#)  
[\[18\]](#) The relative intensities of the peaks corresponding to the fully deuterated compound and any partially deuterated species can be used to calculate the isotopic purity.[\[17\]](#)[\[18\]](#)

## Visualizations

The following diagrams illustrate a key application and a fundamental relationship concerning **(Bromomethyl)cyclohexane-d11**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (Bromomethyl)cyclohexane-d11 | CAS#:1219794-79-2 | Chemsrsc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. (Bromomethyl)cyclohexane-d11 | LGC Standards [lgcstandards.com]
- 4. (Bromomethyl)cyclohexane-d11 | LGC Standards [lgcstandards.com]
- 5. (Bromomethyl)cyclohexane D11 [a-2-s.com]
- 6. Cyclohexane, (bromomethyl)- (CAS 2550-36-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. nbinnno.com [nbinnno.com]
- 8. (Bromomethyl)cyclohexane 99 2550-36-9 [sigmaaldrich.com]
- 9. Bromocyclohexane-d11 D = 98atom , = 98 CP 35558-49-7 [sigmaaldrich.com]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 14. davjalandhar.com [davjalandhar.com]
- 15. athabascau.ca [athabascau.ca]
- 16. sigmaaldrich.com [sigmaaldrich.com]
- 17. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 18. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of (Bromomethyl)cyclohexane-d11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15138949#bromomethyl-cyclohexane-d11-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)